

Application Notes and Protocols: BMS-466442

Stock Solution Preparation and Storage

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Compound of Interest

Compound Name: BMS-466442

Cat. No.: B12401933

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Introduction

BMS-466442 is a potent and selective inhibitor of the alanine-serine-cysteine transporter-1 (asc-1), also known as SLC7A10.[1][2][3][4] Asc-1 is a sodium-independent amino acid transporter responsible for the exchange of neutral amino acids such as glycine, D-serine, L-serine, alanine, and cysteine across cell membranes.[3] By inhibiting asc-1, **BMS-466442** can modulate the levels of key neurotransmitters, particularly the NMDA receptor co-agonists glycine and D-serine, making it a valuable tool for research in areas such as schizophrenia and other neurological disorders.[1][2][3] Proper preparation and storage of **BMS-466442** stock solutions are critical for ensuring experimental reproducibility and accuracy.

Quantitative Data Summary

For ease of reference, the key quantitative data for **BMS-466442** are summarized in the tables below.

Table 1: Chemical and Physical Properties

Property	Value
Molecular Formula	C ₃₁ H ₃₀ N ₄ O ₅
Molecular Weight	538.6 g/mol
CAS Number	1598424-76-0
Purity	≥98%

Table 2: Solubility Data

Solvent	Solubility	Concentration
DMSO	Soluble	up to 100 mM
DMSO	Sparingly soluble	1-10 mg/mL[5]
Acetonitrile	Slightly soluble	0.1-1 mg/mL[5]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	≥ 4.64 mM
10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 2.5 mg/mL	≥ 4.64 mM

Table 3: Recommended Storage Conditions

Solution Type	Storage Temperature	Shelf Life
Solid Compound	-20°C	≥ 4 years[5]
Stock Solution in DMSO	-20°C	1 month[1]
Stock Solution in DMSO	-80°C	6 months[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM BMS-466442 Stock Solution in DMSO

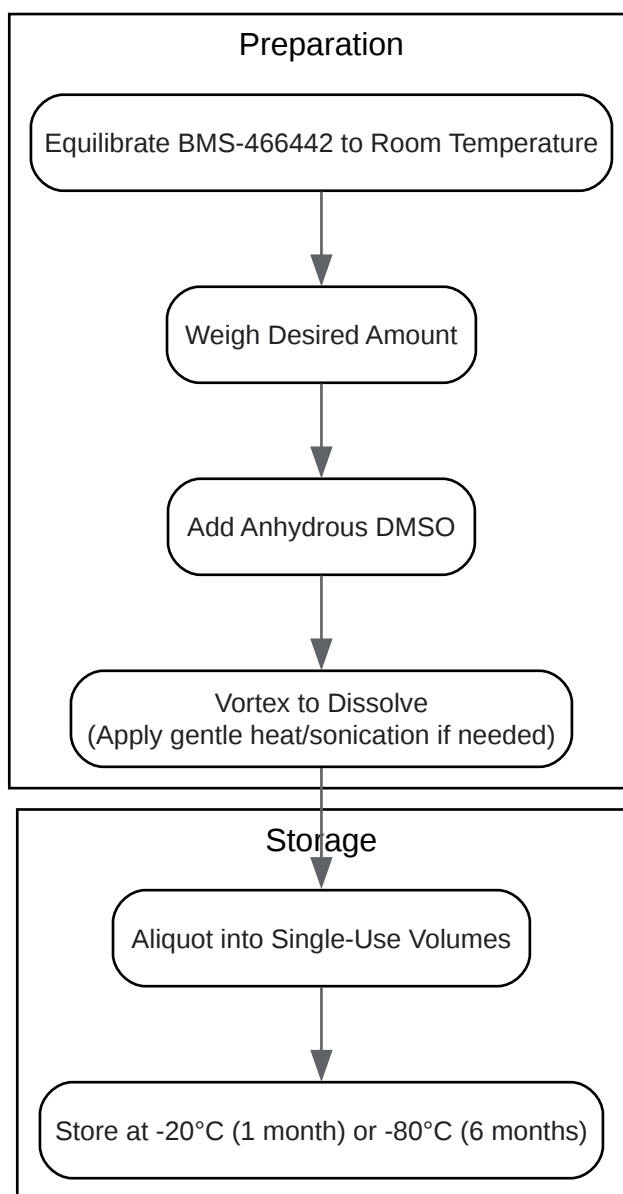
This protocol describes the preparation of a 10 mM stock solution of **BMS-466442** in dimethyl sulfoxide (DMSO).

Materials:

- **BMS-466442** solid compound
- Anhydrous or high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-warm **BMS-466442**: Allow the vial of solid **BMS-466442** to equilibrate to room temperature before opening to prevent condensation.
- Weigh the compound: Accurately weigh out the desired amount of **BMS-466442** using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM solution, weigh out 5.386 mg of **BMS-466442** (Molecular Weight = 538.6 g/mol).
- Add DMSO: Add the calculated volume of DMSO to the vial containing the **BMS-466442** solid. For 5.386 mg, add 1 mL of DMSO.
- Dissolve the compound: Cap the vial securely and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and/or sonication can be used to aid dissolution if precipitation is observed.[\[1\]](#)
- Aliquot and store: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)

Workflow for **BMS-466442** Stock Solution Preparation

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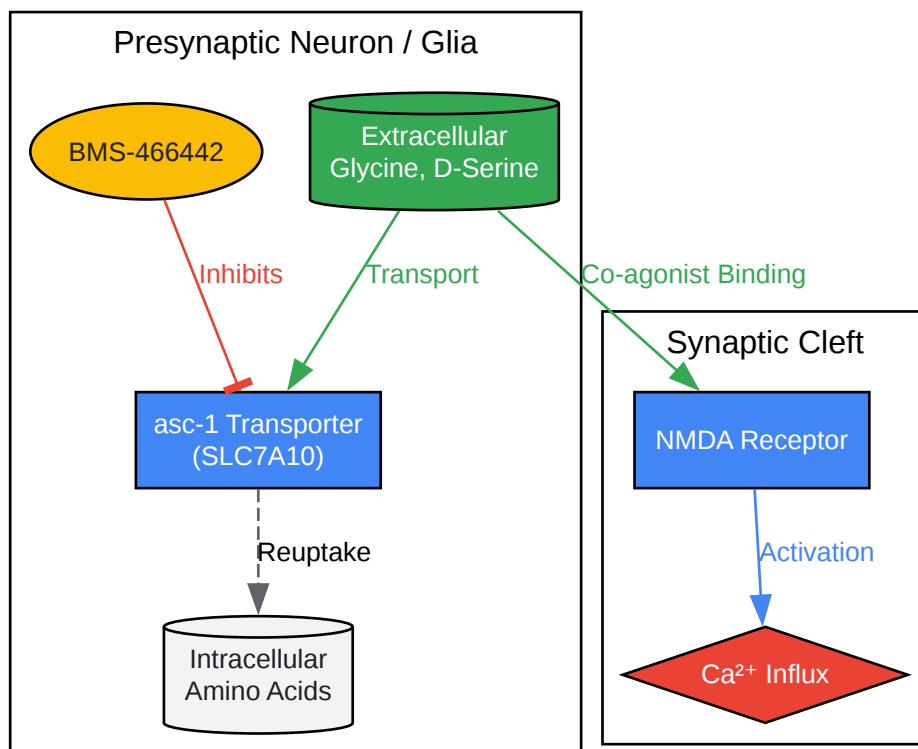
Caption: Workflow for the preparation and storage of **BMS-466442** stock solution.

Signaling Pathway

BMS-466442 acts as a selective inhibitor of the alanine-serine-cysteine transporter-1 (asc-1). This transporter is involved in the regulation of extracellular levels of several neutral amino acids, including the NMDA receptor co-agonists D-serine and glycine. By blocking the reuptake

of these amino acids, **BMS-466442** can effectively increase their synaptic concentration, thereby potentiating NMDA receptor-mediated neurotransmission.

Signaling Pathway of **BMS-466442** Action



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Caption: **BMS-466442** inhibits the asc-1 transporter, increasing synaptic glycine and D-serine.

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